

Application Note and Protocol: Synthesis of N-Benzylidene-tert-butylamine

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Compound of Interest

Compound Name: *N-Benzylidene-tert-butylamine*

Cat. No.: *B1206100*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

N-Benzylidene-tert-butylamine is an imine compound that serves as a versatile intermediate in organic synthesis. Its chemical structure, featuring a bulky tert-butyl group, provides steric hindrance that can be strategically employed in various reactions. This application note provides a detailed protocol for the synthesis of **N-Benzylidene-tert-butylamine**, along with relevant data and a workflow diagram. The straightforward synthesis and purification make it an accessible building block for applications in medicinal chemistry and materials science. For instance, imines of this type are precursors for the synthesis of more complex nitrogen-containing heterocyclic compounds and can be used in the development of novel ligands for catalysis.

Experimental Protocol

This protocol is adapted from a standard procedure for the synthesis of **N-benzylidene-tert-butylamine**.^[1]

Materials:

- Benzaldehyde
- tert-Butylamine

- Water
- Magnesium sulfate (anhydrous)
- Three-neck round-bottom flask
- Magnetic stirrer
- Cold water condenser
- Separatory funnel

Procedure:

- **Reaction Setup:** In a three-neck round-bottom flask equipped with a magnetic stirrer and a cold water condenser, add 30 g of water and 26.5 g of benzaldehyde.
- **Initial Mixing:** Stir the mixture at room temperature for 3 minutes.
- **Addition of Amine:** Add 22.1 g of tert-butylamine to the reaction flask in a single portion.
- **Reaction:** Stir the mixture vigorously at room temperature for 15 hours.
- **Workup - Phase Separation:** Stop the agitation and allow the reaction mixture to stand for at least 15 minutes to allow for phase separation.
- **Isolation:** Carefully separate and discard the lower aqueous layer using a separatory funnel.
- **Drying:** Collect the upper organic layer and dry it over anhydrous magnesium sulfate.
- **Final Product:** Decant or filter to remove the drying agent to obtain the final product, **N-benzylidene-tert-butylamine**.

Data Presentation

Table 1: Reactant and Product Quantities

Compound	Molecular Weight (g/mol)	Amount (g)	Moles
Benzaldehyde	106.12	26.5	0.250
tert-Butylamine	73.14	22.1	0.302
N-Benzylidene-tert-butylamine	161.24	35.5 (Yield)	0.220

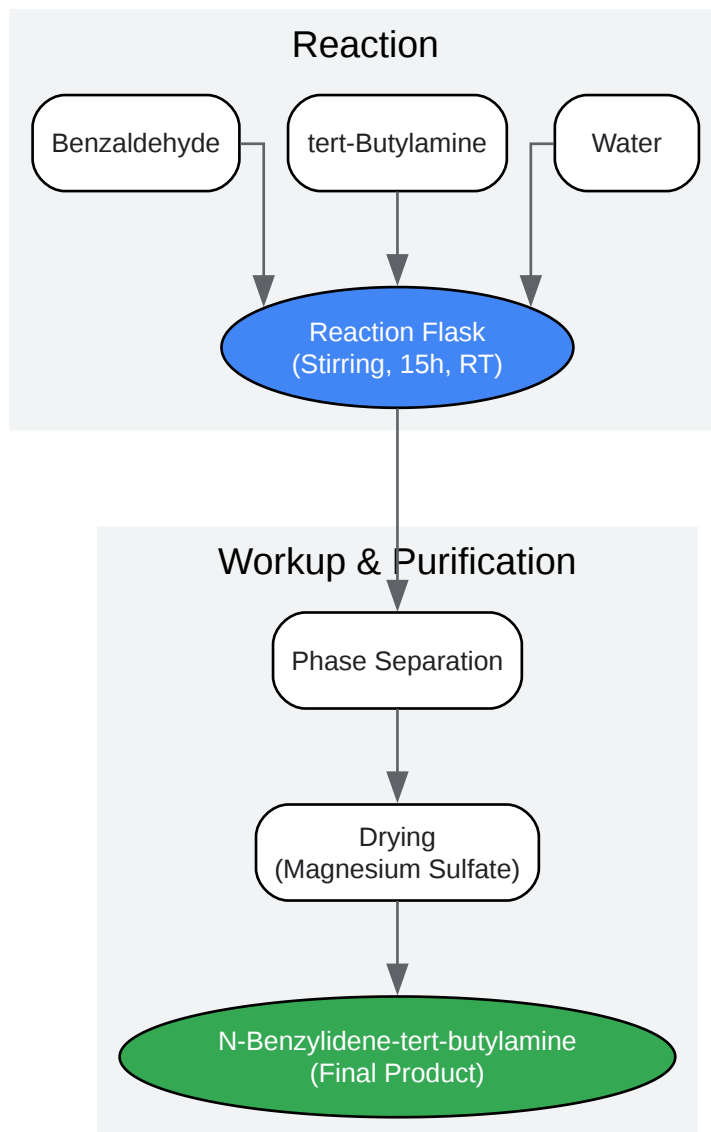
Table 2: ¹H NMR Spectroscopic Data^[1]

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
8.29	s	1H	Imine CH
7.77	m	2H	Aromatic CH
7.40	m	3H	Aromatic CH
1.33	s	9H	tert-Butyl CH ₃

Solvent: CDCl₃, Frequency: 300 MHz

Mandatory Visualization

Synthesis Workflow for N-Benzylidene-tert-butylamine



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Caption: Experimental workflow for the synthesis of **N-Benzylidene-tert-butylamine**.

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References

- 1. prepchem.com [prepchem.com]
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